

# Physical and chemical properties of Trimethylboron-d9

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## Compound of Interest

Compound Name: *Trimethylboron-d9*

Cat. No.: *B1602552*

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## An In-depth Technical Guide to Trimethylboron-d9

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of **Trimethylboron-d9** (TMB-d9), a deuterated organoboron compound. This document is intended for researchers, scientists, and professionals in drug development and materials science. It includes a detailed summary of its properties, experimental protocols for its synthesis, purification, and analysis, as well as insights into its primary applications.

### Introduction

**Trimethylboron-d9**, also known as tris(trideuteriomethyl)borane, is the deuterated isotologue of trimethylboron. Its chemical formula is  $B(CD_3)_3$ . The replacement of protium with deuterium imparts a greater metabolic stability and alters its mass, making it a valuable tool in various scientific applications, including as a precursor in materials science and as a boron source in medical research. This guide will delve into the core physicochemical characteristics of TMB-d9, providing essential data and methodologies for its effective use in a laboratory setting.

## Physical and Chemical Properties

The fundamental physical and chemical properties of **Trimethylboron-d9** are summarized in the tables below. These properties are crucial for its handling, storage, and application in experimental setups.

**Table 1: General and Physical Properties of Trimethylboron-d9**

| Property         | Value                           | Reference(s) |
|------------------|---------------------------------|--------------|
| Chemical Formula | C <sub>3</sub> D <sub>9</sub> B | [1][2]       |
| Molecular Weight | 64.97 g/mol                     | [1][2]       |
| Appearance       | Colorless gas                   | [3]          |
| Melting Point    | -161.5 °C                       | [3][4]       |
| Boiling Point    | -20.2 °C                        | [3][4]       |
| Density (vapor)  | 2.3 g/L (vs. air)               | [3]          |
| CAS Number       | 6063-55-4                       | [2][5]       |

**Table 2: Spectroscopic and Structural Information**

| Property  | Value/Description                                | Reference(s) |
|---|--|--------------|
| IUPAC Name  | tris(trideuteriomethyl)borane                    | [1]          |
| Synonyms  | Deuterated Trimethylboron,<br>Trimethylborane-d9 | [5]          |
| Mass Spectrum (of non-deuterated TMB)                               | Available on NIST WebBook                        | [6]          |
| <sup>11</sup> B NMR Chemical Shift<br>(general for trialkylboranes) | Typically in the range of +83 to<br>+93 ppm      | [7]          |

## Experimental Protocols

Detailed methodologies for the synthesis, purification, and analysis of **Trimethylboron-d9** are provided below. These protocols are based on established chemical principles and practices for similar organoboron compounds.

## Synthesis of Trimethylboron-d9 via Grignard Reaction

A common and effective method for the synthesis of trialkylboranes is the reaction of a boron trihalide with a Grignard reagent. For **Trimethylboron-d9**, a deuterated Grignard reagent is required.



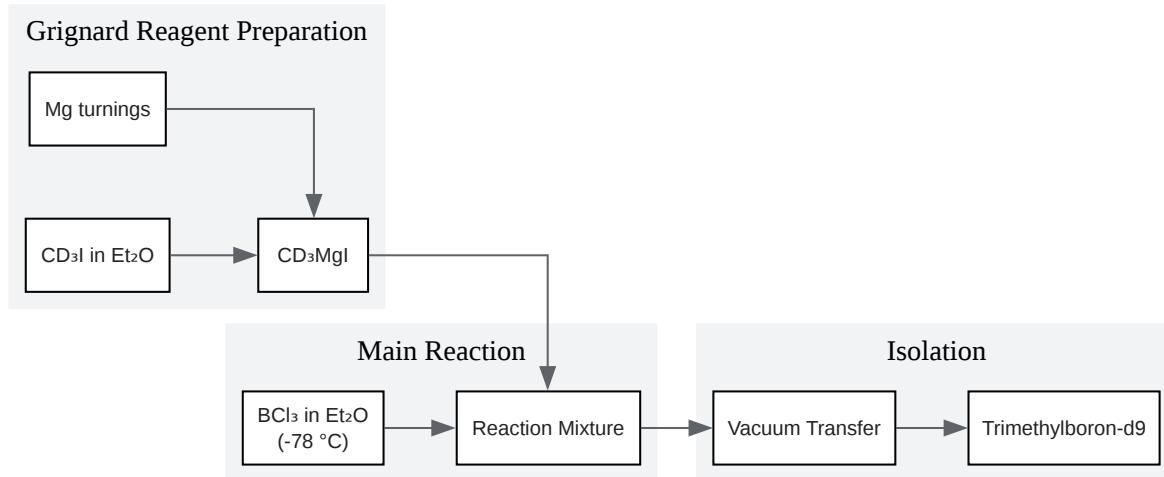
### Materials:

- Boron trichloride ( $\text{BCl}_3$ ) in a suitable solvent (e.g., diethyl ether)
- Deuterated methyl iodide ( $\text{CD}_3\text{I}$ )
- Magnesium turnings
- Anhydrous diethyl ether
- Standard Schlenk line and glassware
- Dry ice/acetone cold bath

### Procedure:

- Preparation of Deuterated Grignard Reagent:
  - Under an inert atmosphere (argon or nitrogen), place magnesium turnings in a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer.
  - Add a small crystal of iodine to activate the magnesium.
  - Slowly add a solution of deuterated methyl iodide in anhydrous diethyl ether to the magnesium turnings via the dropping funnel.

- The reaction is initiated by gentle warming and then maintained by the exothermic reaction. The addition rate should be controlled to maintain a gentle reflux.
- After the addition is complete, the mixture is stirred until the magnesium is consumed. The resulting solution is the deuterated methylmagnesium iodide ( $CD_3MgI$ ) Grignard reagent.
- Reaction with Boron Trichloride:
  - In a separate Schlenk flask, prepare a solution of boron trichloride in anhydrous diethyl ether and cool it to  $-78\text{ }^\circ\text{C}$  using a dry ice/acetone bath.
  - Slowly add the prepared deuterated Grignard reagent to the boron trichloride solution with vigorous stirring.
  - After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for several hours to ensure the reaction goes to completion.
- Work-up and Isolation:
  - The reaction mixture will contain the product **Trimethylboron-d9** and magnesium salts as a precipitate.
  - The volatile **Trimethylboron-d9** can be isolated from the non-volatile salts by vacuum transfer to a cold trap ( $-78\text{ }^\circ\text{C}$  or lower).



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### Synthesis of **Trimethylboron-d9** Workflow

## Purification by Fractional Distillation

Due to its low boiling point, **Trimethylboron-d9** can be purified by fractional distillation at low temperatures to remove any residual solvent or byproducts.

### Apparatus:

- A low-temperature fractional distillation apparatus
- Vacuum pump
- Cold traps

### Procedure:

- The crude **Trimethylboron-d9** collected in the cold trap is slowly warmed to its boiling point (-20.2 °C).
- The vapor is passed through a cooled distillation column.

- Fractions are collected at different temperature ranges, with the pure **Trimethylboron-d9** fraction being collected at its characteristic boiling point.
- Purity of the fractions can be monitored by Gas Chromatography-Mass Spectrometry (GC-MS).

## Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a suitable technique for assessing the purity of **Trimethylboron-d9** and identifying any volatile impurities. The following is a proposed method adapted from the analysis of similar organoboron compounds[8][9].

### Instrumentation:

- Gas Chromatograph coupled with a Mass Spectrometer (GC-MS)
- Capillary column suitable for volatile compounds (e.g., DB-5ms or equivalent)

### GC Conditions (suggested starting point):

- Injector Temperature: 100 °C
- Oven Program: Initial temperature of 40 °C, hold for 2 minutes, then ramp to 150 °C at 10 °C/min.
- Carrier Gas: Helium at a constant flow rate.
- Injection Mode: Split injection.

### MS Conditions:

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: m/z 10-100.

### Expected Results:

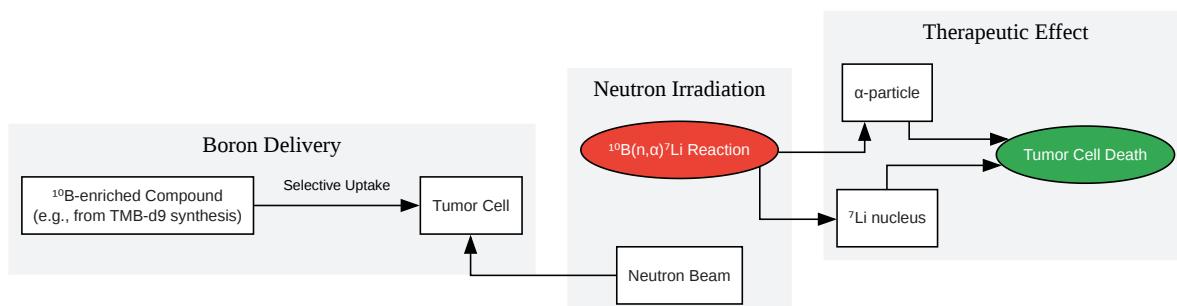
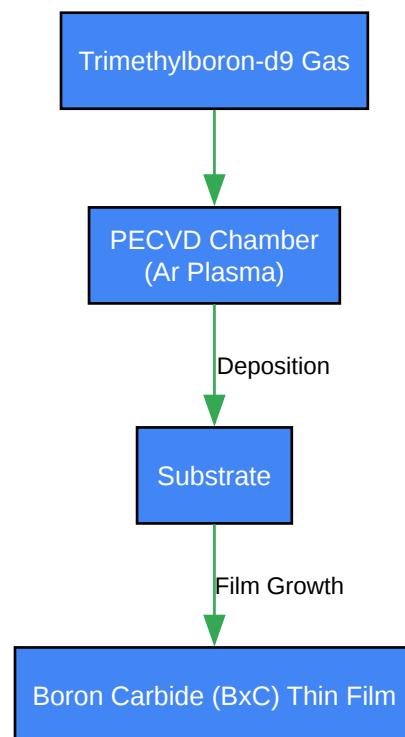
- The mass spectrum of **Trimethylboron-d9** would be expected to show a molecular ion peak ( $M^+$ ) at m/z 65 and characteristic fragmentation patterns. The mass spectrum of non-deuterated trimethylboron can be used as a reference[6].

## Applications in Research and Development

**Trimethylboron-d9** serves as a crucial material in several advanced research areas.

### Precursor for Boron Carbide Thin Films

**Trimethylboron-d9** is utilized as a single-source precursor in Plasma Enhanced Chemical Vapor Deposition (PECVD) for the synthesis of boron carbide (BxC) thin films[10]. These films are of interest for applications such as neutron detectors due to the high neutron cross-section of the  $^{10}\text{B}$  isotope[11]. The use of a deuterated precursor can be advantageous in certain plasma diagnostic studies.



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